

A Comprehensive Technical Guide to Cesium Oxalate: Molar Mass, Density, and Applications

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Compound of Interest

Compound Name: Cesium oxalate

Cat. No.: B095611

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **cesium oxalate**, with a focus on its molar mass and density. It is designed to be a valuable resource for professionals in research, science, and drug development, offering detailed experimental protocols and insights into its applications.

Physicochemical Properties of Cesium Oxalate

Cesium oxalate ($\text{Cs}_2\text{C}_2\text{O}_4$) is an inorganic salt that has garnered significant interest across various scientific disciplines. A clear understanding of its fundamental properties is crucial for its effective application.

Molar Mass and Density

A summary of the key quantitative data for **cesium oxalate** is presented in the table below.

Property	Value	Source(s)
Chemical Formula	$\text{Cs}_2\text{C}_2\text{O}_4$	[1]
Molar Mass	353.83 g/mol	[2]
Appearance	White solid	[1]
Solubility in Water	76 g/100 mL (at 25 °C)	[1]
Density	Not available in literature; can be determined experimentally.	

Experimental Protocols

Detailed methodologies for the synthesis of **cesium oxalate** and the determination of its density are outlined below. These protocols are foundational for researchers working with this compound.

Synthesis of Cesium Oxalate

Two primary methods for the synthesis of **cesium oxalate** are described here.

Method 1: Reaction of Cesium Carbonate with Oxalic Acid

This method involves the reaction of cesium carbonate with oxalic acid in an aqueous solution.

- Materials: Cesium carbonate (Cs_2CO_3), Oxalic acid dihydrate ($\text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$), Distilled water.
- Procedure:
 - Dissolve a known quantity of cesium carbonate in distilled water.
 - Separately, prepare a stoichiometric equivalent solution of oxalic acid dihydrate in distilled water.
 - Slowly add the oxalic acid solution to the cesium carbonate solution while stirring continuously. Effervescence will be observed due to the release of carbon dioxide.

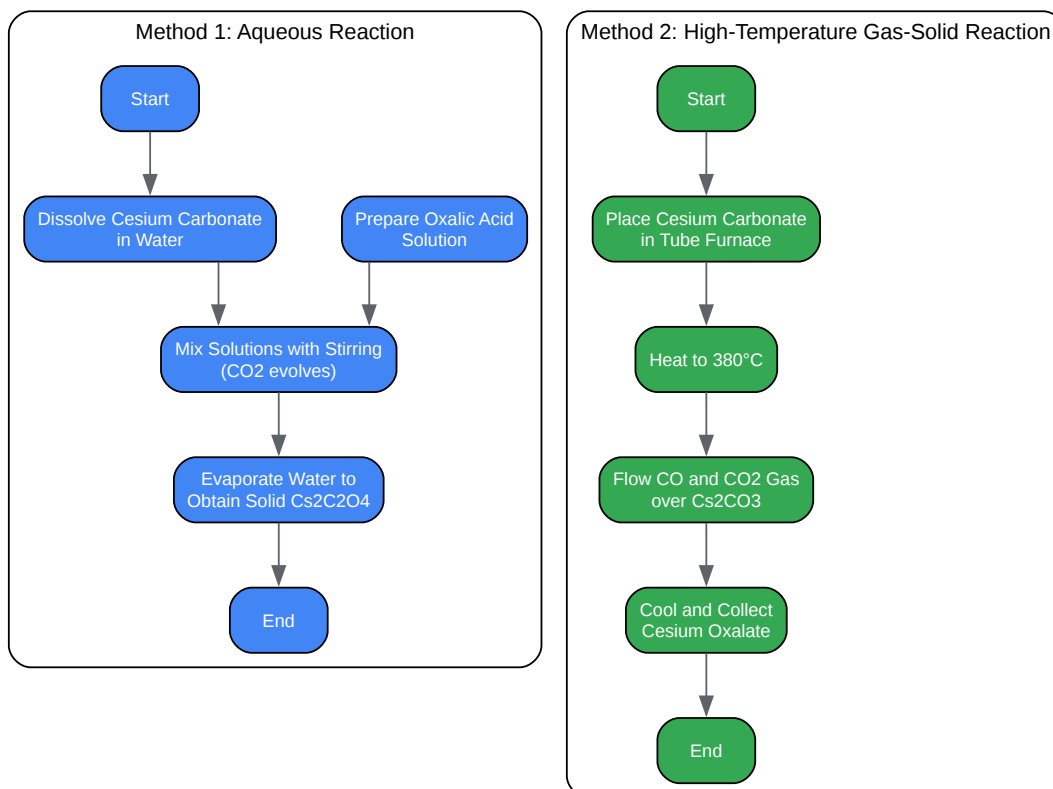
- Continue stirring for a sufficient period to ensure the reaction goes to completion.
- The resulting solution contains aqueous **cesium oxalate**. To obtain the solid form, the water can be evaporated. For the monohydrate form, the reaction is: $\text{Cs}_2\text{CO}_3 + \text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O} \rightarrow \text{Cs}_2\text{C}_2\text{O}_4 \cdot \text{H}_2\text{O} + \text{CO}_2 + 2\text{H}_2\text{O}$.[\[1\]](#)

Method 2: High-Temperature Reaction with Carbon Monoxide and Carbon Dioxide

This method involves passing carbon monoxide and carbon dioxide over cesium carbonate at elevated temperatures.[\[1\]](#)

- Materials: Cesium carbonate (Cs_2CO_3), Carbon monoxide (CO) gas, Carbon dioxide (CO_2) gas.
- Apparatus: A tube furnace capable of reaching 380 °C, gas flow controllers.
- Procedure:
 - Place a known amount of cesium carbonate in a suitable reaction vessel within the tube furnace.
 - Heat the furnace to 380 °C.
 - Once the temperature is stable, pass a controlled flow of carbon monoxide and carbon dioxide over the cesium carbonate.
 - The reaction that occurs is: $\text{Cs}_2\text{CO}_3 + \text{CO} \rightarrow \text{Cs}_2\text{C}_2\text{O}_4$.[\[1\]](#) This reaction is noted to be characteristic of cesium carbonate, as other alkali carbonates do not readily undergo this transformation.[\[1\]](#)

Workflow for the Synthesis of Cesium Oxalate

[Click to download full resolution via product page](#)Synthesis of **Cesium Oxalate****Density Determination by Gas Pycnometry**

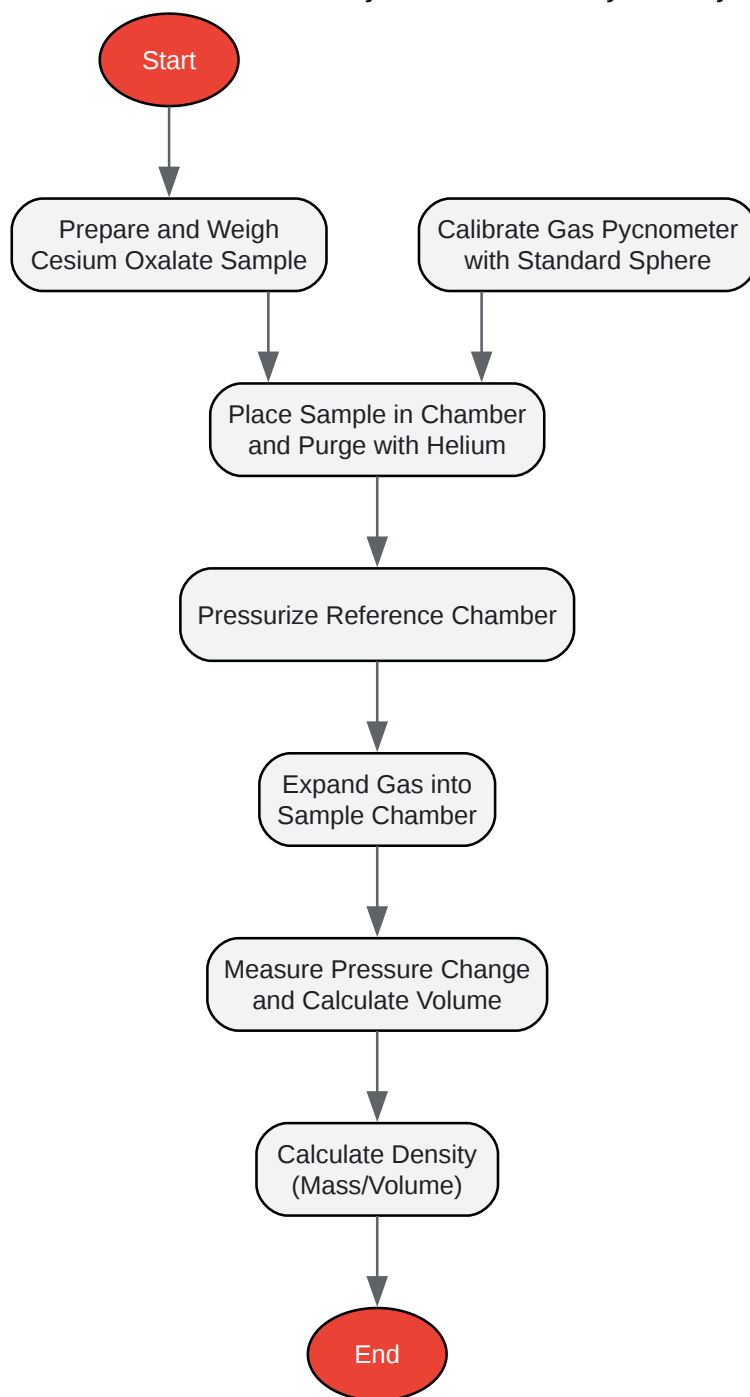
Gas pycnometry is a non-destructive technique used to determine the skeletal density of a solid powder by measuring the volume of the solid.[3][4] Helium is often the gas of choice due to its inert nature and small atomic size.[3]

- Principle: The method is based on Boyle's Law, which relates pressure and volume. The volume of the solid is determined by measuring the pressure change of a known volume of gas when it is allowed to expand into a chamber containing the sample.[3]
- Apparatus: A gas pycnometer, an analytical balance.
- Procedure:
 - Sample Preparation: Ensure the **cesium oxalate** sample is dry and free of contaminants. For porous materials, external preparation such as heating under vacuum may be necessary to remove adsorbed gases.[5]
 - Mass Measurement: Accurately weigh the **cesium oxalate** sample using an analytical balance.
 - Calibration: Calibrate the gas pycnometer using a standard sphere of known volume.
 - Sample Analysis:
 - Place the weighed **cesium oxalate** sample into the sample chamber of the pycnometer.
 - Seal the chamber and purge it with the analysis gas (e.g., helium) to remove air and moisture.
 - Pressurize the reference chamber to a known pressure.
 - Open the valve connecting the reference chamber to the sample chamber, allowing the gas to expand.
 - Measure the final equilibrium pressure.
 - Calculation: The instrument's software typically calculates the volume of the sample based on the pressure difference. The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

- Repeatability: Perform multiple measurements to ensure the reproducibility of the results.

[6]

Experimental Workflow for Density Determination by Gas Pycnometry



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Density Determination Workflow

Applications in Research and Development

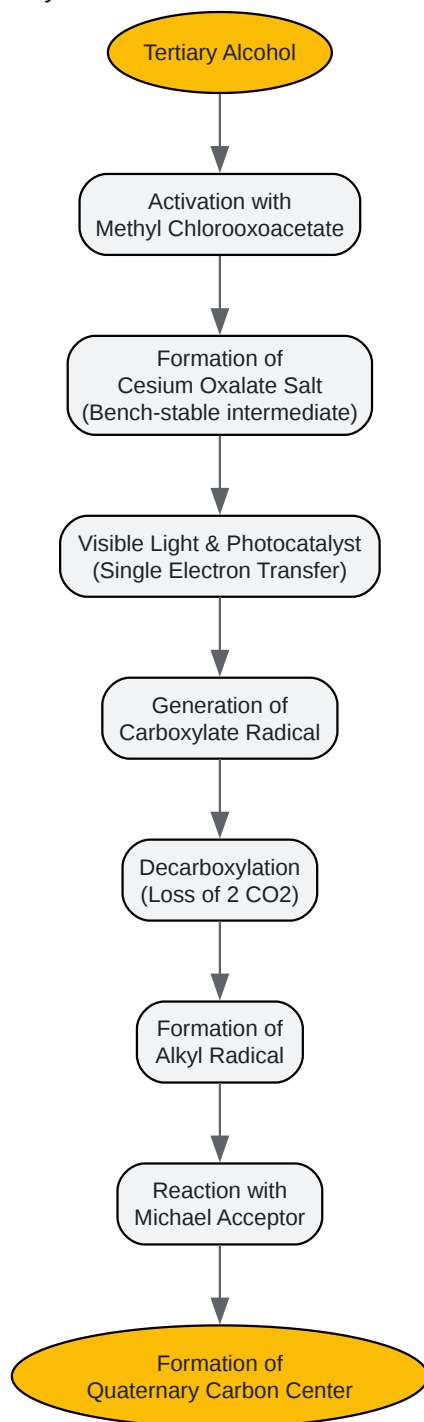
Cesium oxalate serves as a versatile reagent in various fields, including materials science, analytical chemistry, and pharmaceutical development.[7]

Role in Photoredox Catalysis

A significant application of **cesium oxalate** is in visible light photoredox catalysis, particularly for the generation of alkyl radicals from alcohols.[8] This methodology allows for the formation of quaternary carbon centers, which are important structural motifs in many drug molecules.

The general pathway involves the activation of an alcohol to form a **cesium oxalate** salt. This salt, upon exposure to visible light in the presence of a photocatalyst, undergoes a single-electron transfer to generate a carboxylate radical. This radical then rapidly decarboxylates to produce an alkyl radical, which can participate in various carbon-carbon bond-forming reactions.[8][9]

Logical Pathway of Cesium Oxalate in Photoredox Catalysis

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